

Application Notes and Protocols for Testing the Antifungal Activity of Piperidine Derivatives

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Compound of Interest

Compound Name:	<i>N</i> -Methyl- <i>N</i> -(tetrahydrofuran-3-yl)piperidin-4-amine
CAS No.:	1257293-66-5
Cat. No.:	B572903

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Introduction

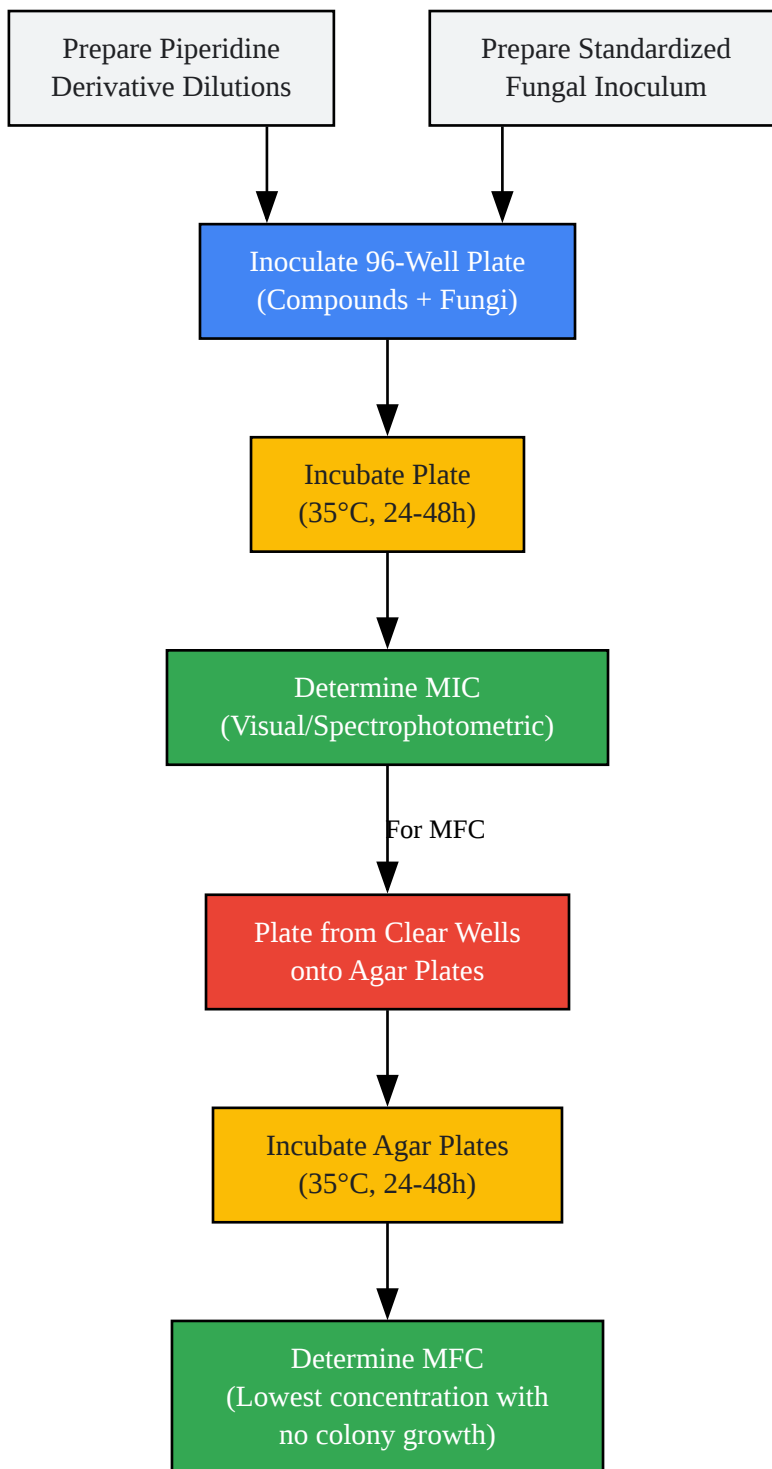
Piperidine and its derivatives represent a significant class of heterocyclic compounds that are integral to the development of new pharmaceuticals.[1] Their diverse biological activities have prompted extensive research into their potential as antimicrobial agents.[2][3][4] Fungal infections, particularly those caused by drug-resistant strains like *Candida auris* and triazole-resistant *Aspergillus fumigatus*, pose a significant threat to public health, creating an urgent need for novel antifungal drugs.[5][6] This document provides a comprehensive set of detailed experimental protocols for researchers, scientists, and drug development professionals to evaluate the antifungal efficacy of novel piperidine derivatives. The methodologies are based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) to ensure accuracy and reproducibility.[5][7]

Section 1: In Vitro Antifungal Susceptibility Testing

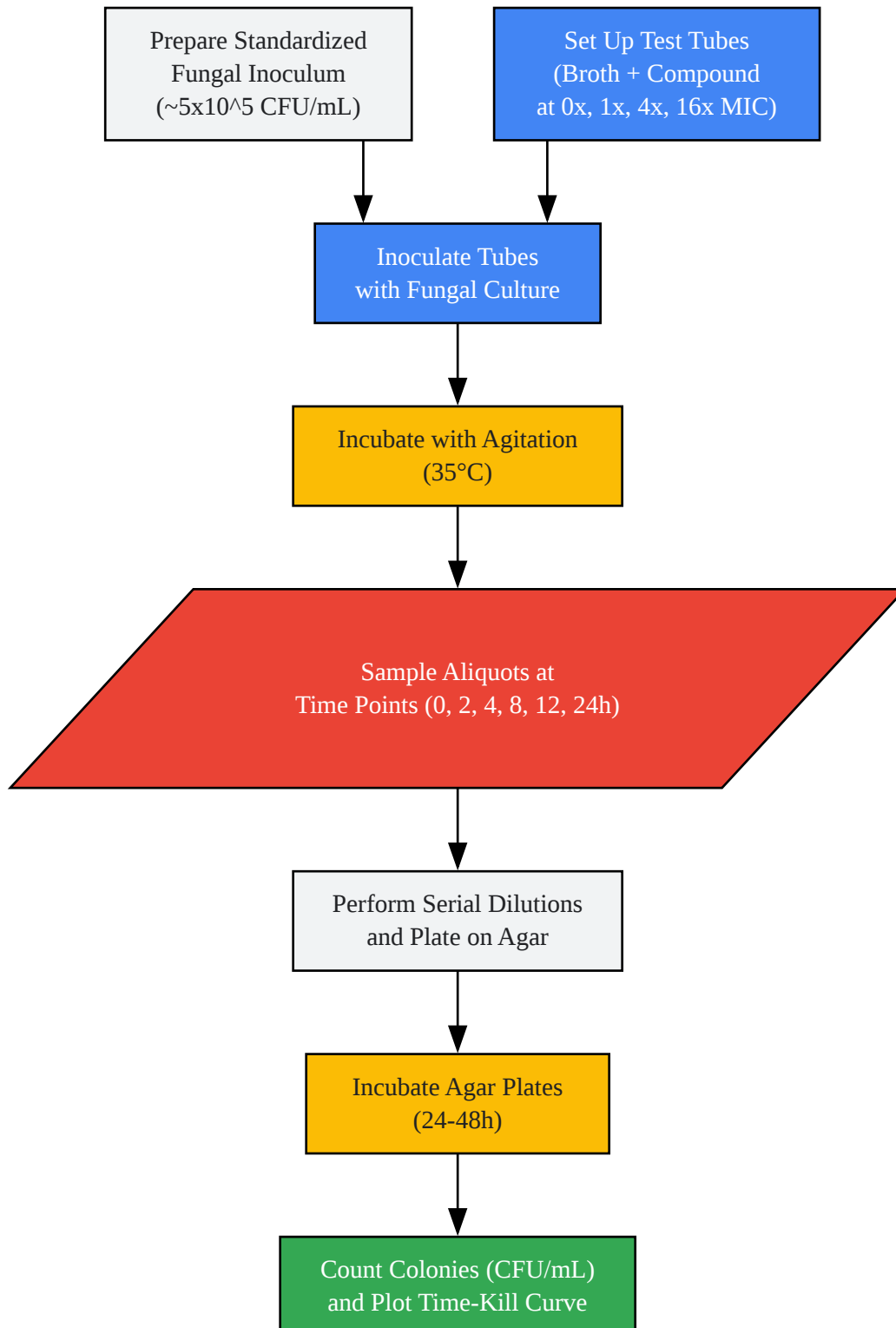
The initial screening of antifungal compounds involves determining their minimum inhibitory concentration (MIC) and minimum fungicidal concentration (MFC). The broth microdilution method is a standardized technique for determining MIC values, which represent the lowest concentration of a drug that inhibits the visible growth of a microorganism.[5][7][8] The MFC is the lowest concentration that results in fungal death.[9]

Experimental Workflow: MIC and MFC Determination

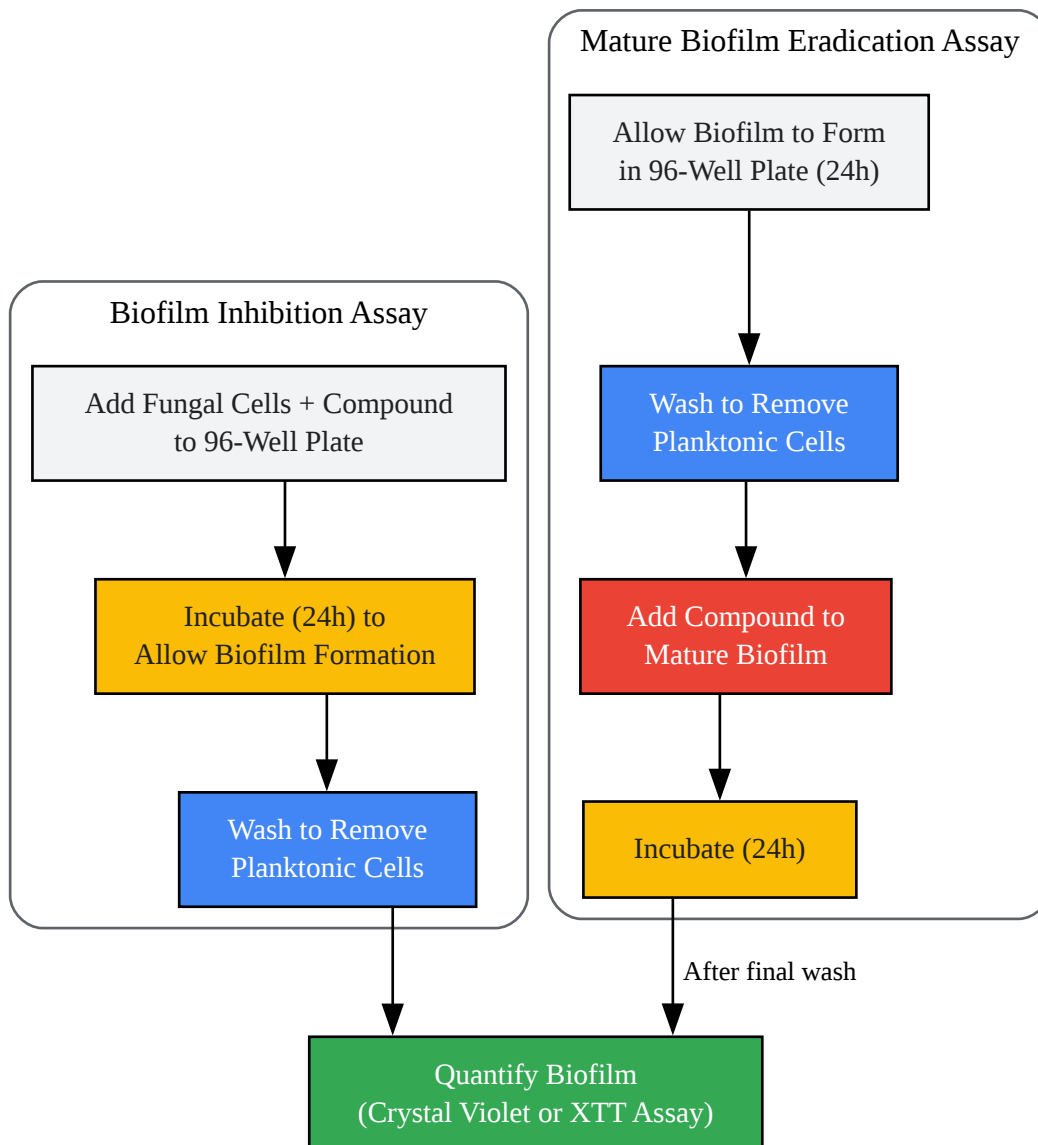
Workflow for MIC and MFC Determination



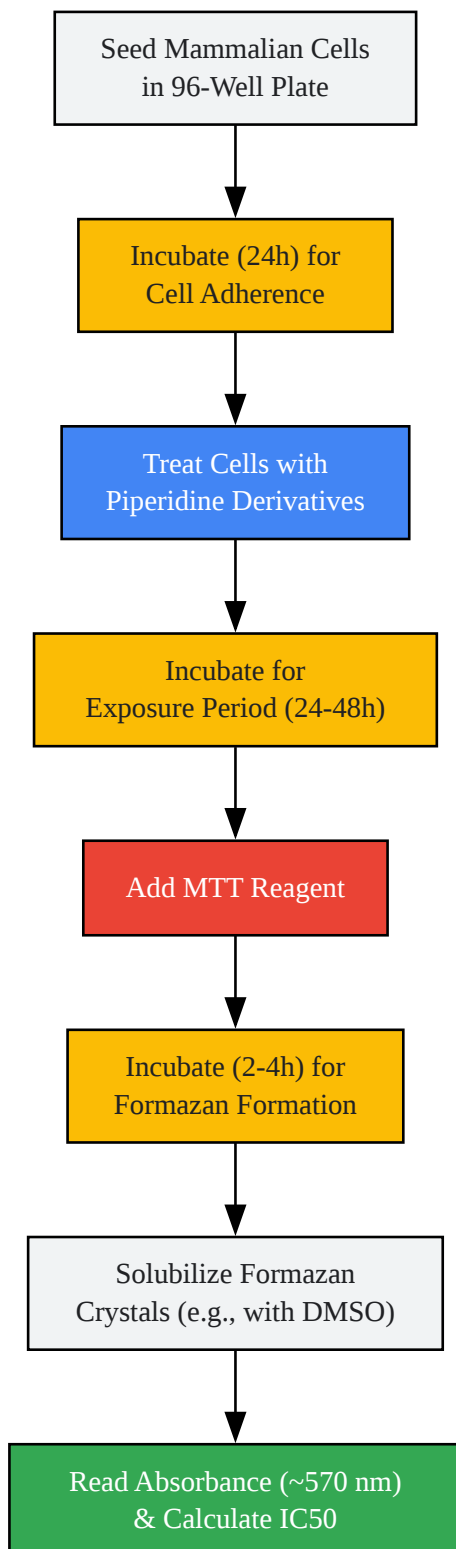
Workflow for Fungal Time-Kill Assay



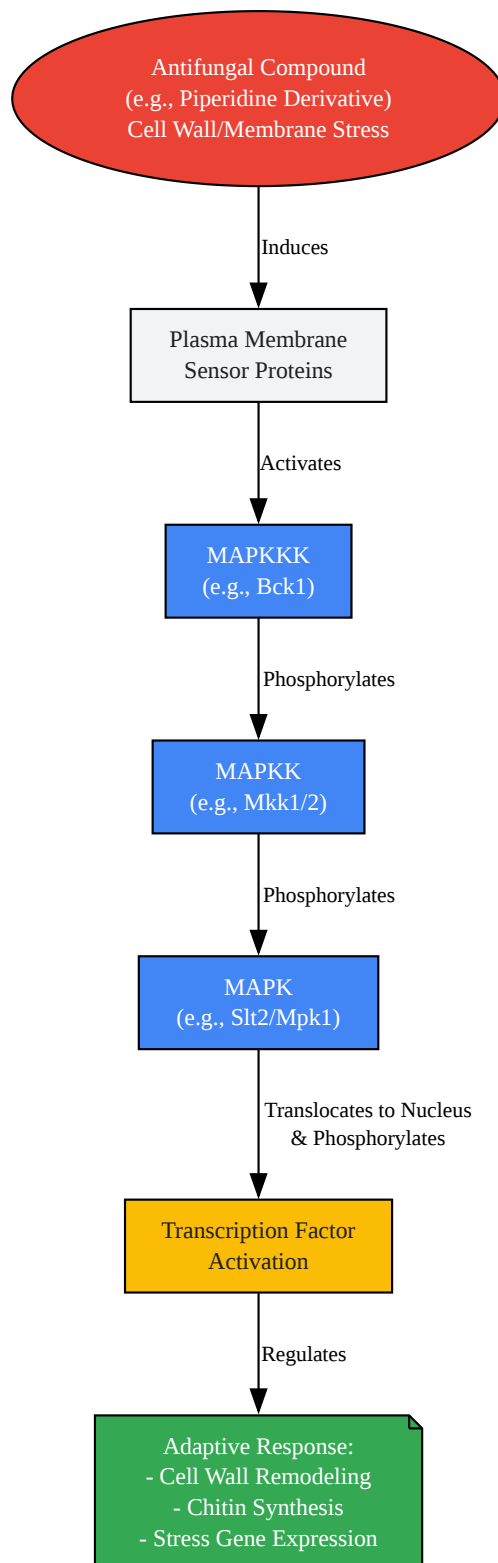
Workflow for Anti-Biofilm Assays



Workflow for In Vitro Cytotoxicity (MTT Assay)



Generalized Fungal Stress Signaling (MAPK Cascade)



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